

azaconazole melting point and physical characteristics

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

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Azaconazole: Core Physical and Chemical Properties

The table below summarizes the key physical and chemical properties of **Azaconazole** relevant to pharmaceutical and chemical research.

Property	Value	Conditions / Notes	Source
Melting Point	112.6 °C	Crystalline form	[1] [2]
Boiling Point	460.7 ± 55.0 °C	Predicted	[3]
Density	1.51 g/cm ³	Predicted	[3] [2]
Molecular Formula	C ₁₂ H ₁₁ Cl ₂ N ₃ O ₂	-	[1] [3]
Molecular Weight	300.14 g/mol	-	[1] [3]
Water Solubility	300 mg/L	At 20 °C, pH 7	[1]
Log P (Octanol-Water)	2.36	Indicates low hydrophilicity	[1]
Vapor Pressure	5.33 x 10 ⁻⁴ mPa	At 20 °C (Low volatility)	[1]

Property	Value	Conditions / Notes	Source
pKa	3 (very weak base)	-	[1]
Flash Point	232.4 °C	-	[2]

Technical Classification and Characteristics

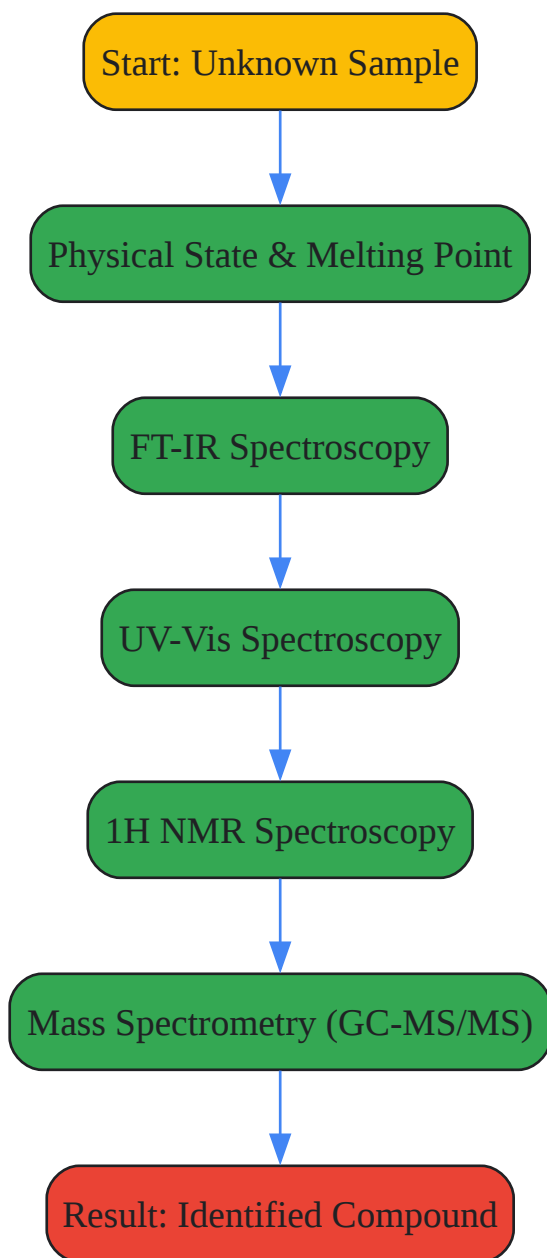
- **Chemical Identity:**
 - **IUPAC Name:** 1-((2-(2,4-dichlorophenyl)-1,3-dioxolan-2-yl)methyl)-1H-1,2,4-triazole [1]
 - **CAS Registry Number:** 60207-31-0 [1] [3]
- **Product Form:** Typically supplied as a **beige powder** [1]. For laboratory use, certified reference standards are available as solutions in acetonitrile (e.g., 100 µg/mL) [4].
- **Mode of Action:** **Azaconazole** is a **sterol biosynthesis inhibitor** and is classified as a **conazole fungicide** (FRAC MoA class 3) [1].
- **Stability:** It is stable to light under normal storage conditions and at temperatures up to 220 °C [3].

Guidance for Experimental Analysis

While the search results lack detailed step-by-step protocols for characterizing **Azaconazole**, they point to common analytical techniques used for such compounds.

- **General Pesticide Analysis:** For quantitative analysis of pesticides in complex matrices like food extracts, the standard methodology involves **GC-MS/MS (Gas Chromatography coupled with Tandem Mass Spectrometry)** [5]. This technique is valued for its high sensitivity and selectivity, capable of detecting analytes at parts-per-billion (ppb) levels amidst contaminants [5].
- **Spectral Data Comparison:** Research on structurally related azole antifungals (like isoconazole and posaconazole) shows that **Density Functional Theory (DFT) calculations** can be used to predict and verify experimental spectra, including **FT-IR, UV-Vis, and 1H NMR** [6] [7]. For instance, the B3LYP and CAM-B3LYP functionals have shown good agreement with experimental IR and UV spectra for these compounds [6] [7].

The following workflow outlines a general approach for the identification and characterization of a chemical compound like **Azaconazole**:



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Safety and Handling

Azaconazole is classified as **moderately toxic to mammals** [1]. Safety data for a solution in acetonitrile indicates the following hazard statements [4]:

- **H302:** Harmful if swallowed.
- **H312:** Harmful in contact with skin.

- **H332:** Harmful if inhaled. Appropriate personal protective equipment (PPE) including gloves, eye protection, and a lab coat is recommended [4].

Suggestions for Further Research

To obtain the specific experimental protocols you require, I suggest the following:

- **Consult Official Publications:** Directly search regulatory documents from agencies like the EPA or the European Food Safety Authority (EFSA), which often publish detailed evaluation reports containing full methodologies.
- **Use Specialized Databases:** Access scientific databases (e.g., SciFinder, Reaxys) to find primary literature on the synthesis and analysis of **Azaconazole**.
- **Reference Standards:** Suppliers of analytical standards, such as Sigma-Aldrich, sometimes provide application notes with recommended analytical conditions [3] [4].

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